

2-Chloropropionyl chloride-d4 safety data sheet (SDS) information

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Compound of Interest

Compound Name: 2-Chloropropionyl chloride-d4

Cat. No.: B12394374

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This technical guide provides a comprehensive overview of the safety data for **2-Chloropropionyl chloride-d4**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various Safety Data Sheets (SDS) and chemical databases.

Chemical Identification

- Chemical Name: (±)-2-Chloropropionyl-2,3,3,3-d4 Chloride
- CAS Number: 1219794-98-5[1]
- Synonyms: **2-Chloropropionyl chloride-d4**
- Molecular Formula: C₃D₄Cl₂O
- Molecular Weight: 130.99 g/mol

For reference, the non-deuterated analogue is 2-Chloropropionyl chloride (CAS: 7623-09-8).[2][3][4][5][6] Safety information is often based on data from this analogue.

Physical and Chemical Properties

The physical and chemical properties of **2-Chloropropionyl chloride-d4** are summarized below. Data is primarily from the non-deuterated analogue unless specified.

Property	Value	Source(s)
Physical State	Liquid	[1][4]
Appearance / Color	Colorless to light yellow, clear liquid	[1][3][4][5]
Odor	Pungent; Stench	[3][4]
Density	1.308 g/mL at 25 °C	[1][5][6][7]
Melting Point	-71 °C (-96 °F)	[1][4][5]
Boiling Point	109 - 111 °C (228 - 232 °F) at 760 mmHg	[1][4][5][6][7]
Flash Point	31 °C (88 °F)	[1]
Vapor Pressure	28 hPa (21 mmHg) at 20 °C (68 °F)	[1]
Water Solubility	Decomposes; Reacts violently with water	[1][4][5]
Refractive Index	n _{20/D} 1.440	[5][6][7]

Hazard Identification and GHS Classification

2-Chloropropionyl chloride-d₄ is a hazardous substance. It is a flammable liquid and vapor that causes severe skin burns and eye damage and may cause respiratory irritation.[1][2][4]

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor[2][4][8]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage[2][8]
Serious Eye Damage/Irritation	Category 1	H314: Causes severe skin burns and eye damage[8]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[2][4][8]

- Signal Word: Danger[2][4][6]
- Hazard Pictograms:
 - Flame (GHS02)
 - Corrosion (GHS05)
 - Exclamation Mark (GHS07)
 - Health Hazard (GHS08)

Toxicological Information

This substance is corrosive and can cause severe damage to tissues upon contact. The toxicological properties have not been fully investigated for the deuterated compound, and data is often extrapolated from its non-deuterated analogue.[3]

Routes of Exposure: Inhalation, ingestion, skin, and eye contact.[1]

Acute Health Effects:

- Eyes: Causes severe eye damage and burns.[1][3] It is a lachrymator, a substance that induces tearing.[2][3]

- Skin: Causes severe skin burns.[1][3] May be harmful if absorbed through the skin.[1]
- Inhalation: May be harmful if inhaled.[1] Causes chemical burns to the respiratory tract and may cause respiratory irritation.[2][3] Inhalation could be fatal due to spasm, inflammation, and edema of the larynx and bronchi.[3]
- Ingestion: May be harmful if swallowed.[1] Causes gastrointestinal tract burns.[3]

Quantitative Toxicity Data: Note: The following data is for the non-deuterated analogue, 2-Chloropropionyl chloride (CAS 7623-09-8).

Endpoint	Species	Value	Source
LD50 Oral	Rat	642 mg/kg	[8]

Chronic Health Effects:

- Carcinogenicity: No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.[1]
- Mutagenic Effects: No data available.[1]

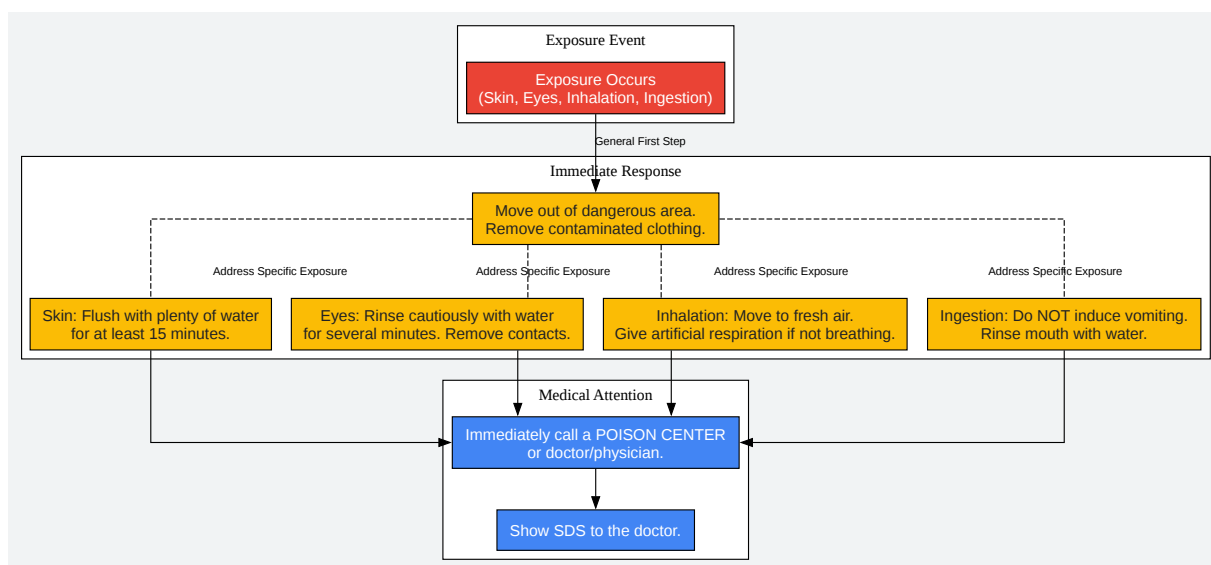
Experimental Protocols

The provided safety data sheets and chemical database entries cite standard hazard classifications but do not contain detailed experimental protocols for **2-Chloropropionyl chloride-d4** itself. The presented toxicological data, such as the LD50 value, is for the non-deuterated analogue and was likely determined using standardized methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD) Test Guidelines (e.g., OECD 401 for acute oral toxicity). However, the specific study reports and detailed protocols are not publicly available in the referenced documents.

Emergency Procedures

First Aid Measures

A logical workflow for first aid is essential following an exposure.



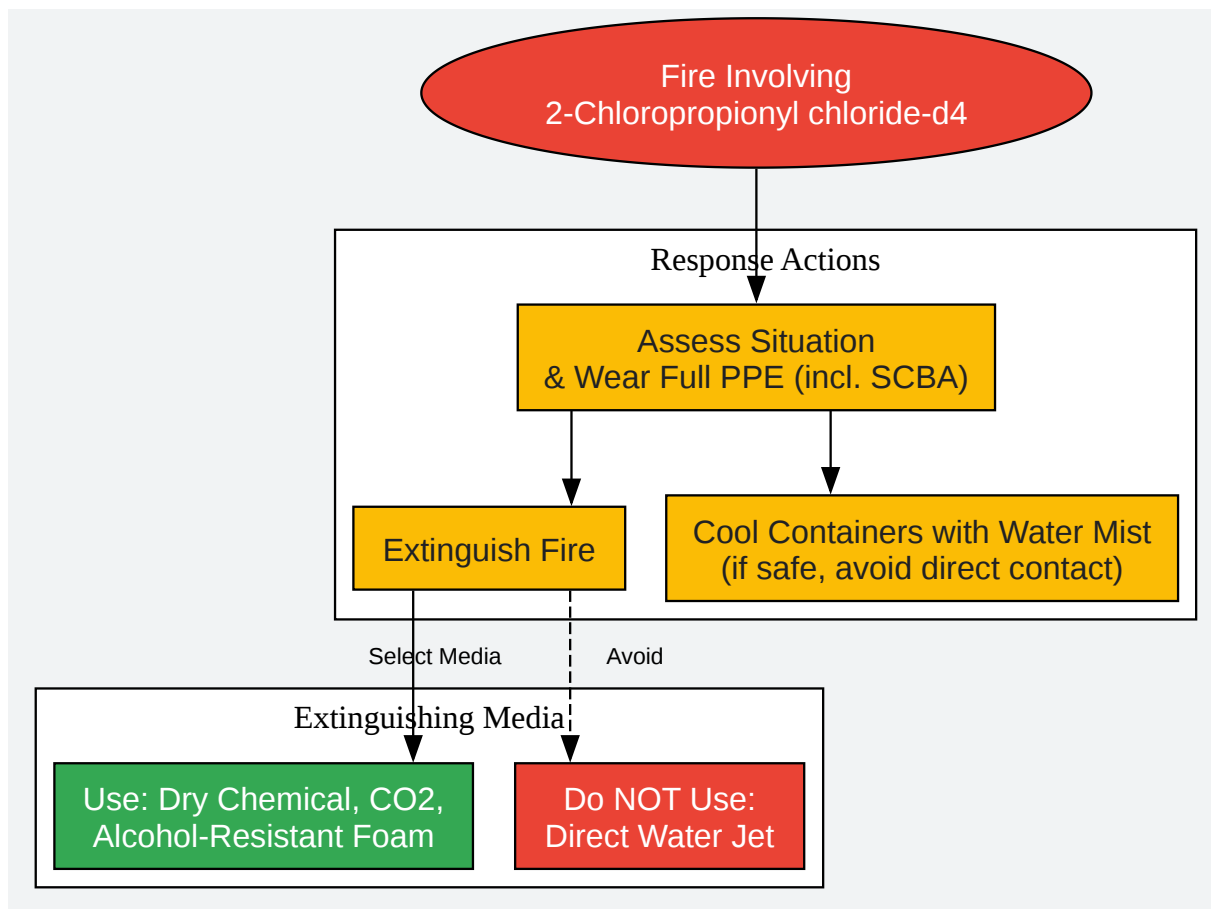
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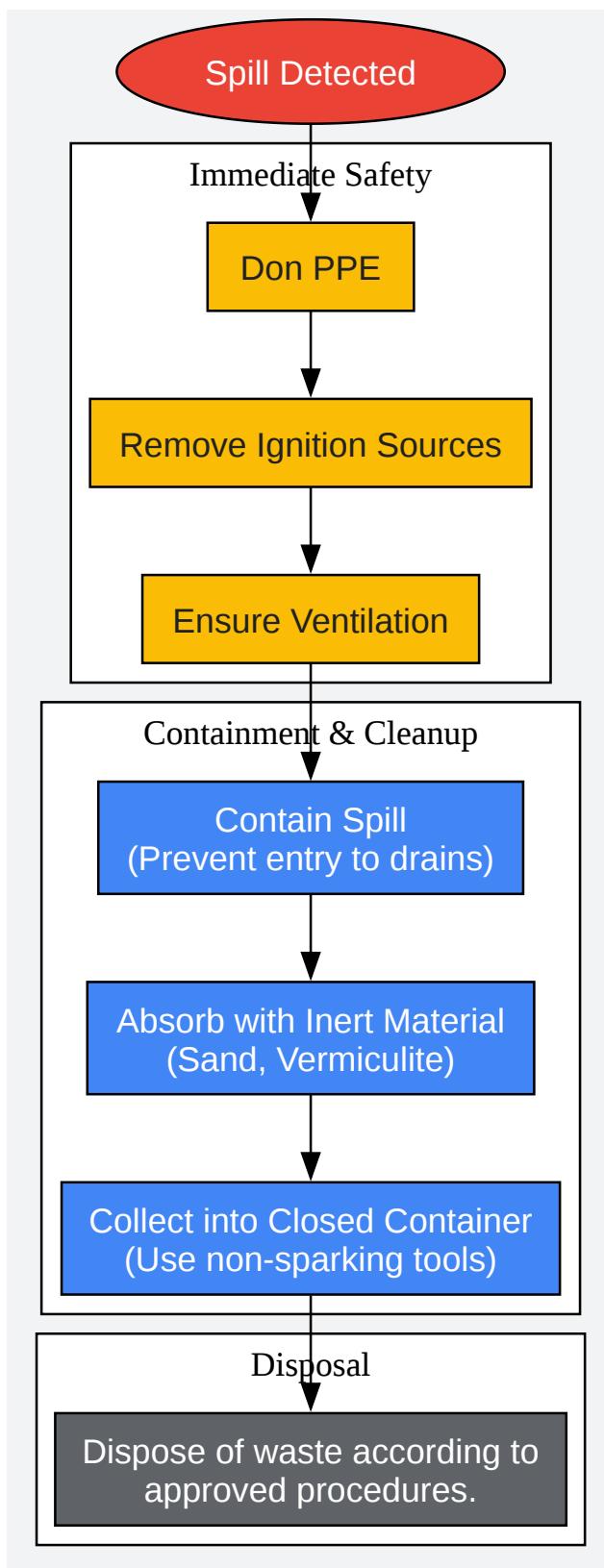
Caption: First aid workflow following exposure to **2-Chloropropionyl chloride-d4**.

Firefighting Measures

This substance is flammable and reacts with water.

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[\[1\]](#)[\[3\]](#)[\[4\]](#) Do NOT use water directly on the fire, as it reacts violently.[\[3\]](#)[\[4\]](#)
- Hazardous Combustion Products: Under fire conditions, hazardous decomposition products can form, including carbon oxides (CO, CO₂) and hydrogen chloride gas.[\[1\]](#)[\[4\]](#) Phosgene may also be produced.[\[3\]](#)[\[4\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[3\]](#)[\[4\]](#)





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